

Fenhexamid (CAS No. 126833-17-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Fenhexamid-1-pentanoic acid*

Cat. No.: *B2821420*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties of Fenhexamid (CAS No. 126833-17-8), a widely used hydroxylanilide fungicide. The information is curated for researchers, scientists, and professionals involved in drug development and related fields.

Physicochemical Properties

Fenhexamid is a white to light yellow crystalline powder.^[1] It is characterized by its low water solubility and vapor pressure, indicating a low potential for volatilization.^{[2][3]} Its stability is notable, being stable to hydrolysis at various pH levels. The key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	126833-17-8	[1]
Molecular Formula	C ₁₄ H ₁₇ Cl ₂ NO ₂	[1]
Molecular Weight	302.2 g/mol	[1]
Melting Point	153 °C	[4]
Boiling Point	320 °C	[1][4][5]
Density	1.34 g/cm ³ at 20 °C	[2]
Vapor Pressure	4 x 10 ⁻⁷ Pa at 20 °C	[3]
Solubility in Water	24.0 mg/L (pH 5-7, 20-25 °C)	[6]
Solubility in Organic Solvents (g/L at 20-25 °C)	Acetone: 160, Dichloromethane: 31, n- Hexane: < 0.1, Toluene: 5.7	[6]
Octanol-Water Partition Coefficient (log Kow)	3.51 (pH 7, 20 °C)	[2]

Toxicological Profile

Fenhexamid exhibits low acute toxicity via oral, dermal, and inhalation routes.[7] It is not classified as a skin or eye irritant and is not a skin sensitizer.[7] Long-term studies have not shown evidence of carcinogenicity in rats or mice, leading to its classification as "not likely to be a human carcinogen".[7][8] No evidence of mutagenicity was observed in a battery of genotoxicity studies.[7]

Toxicity Endpoint	Result	Species	Reference(s)
Acute Oral LD ₅₀	> 5,000 mg/kg	Rat	[7]
Acute Dermal LD ₅₀	> 5,000 mg/kg	Rat	[7]
Acute Inhalation LC ₅₀	> 5.06 mg/L	Rat	[7]
Carcinogenicity	Not likely to be carcinogenic to humans	Rat, Mouse	[7][8]
Mutagenicity	Non-mutagenic in a battery of assays	In vitro, In vivo	[7]
Reproductive Toxicity	NOAEL: 500 ppm (38.2 mg/kg/day for males, 44.8 mg/kg/day for females)	Rat	[7]
Developmental Toxicity	NOAEL (maternal): 100 mg/kg/day; NOAEL (developmental): 300 mg/kg/day	Rabbit	[7]

Ecotoxicological Properties and Environmental Fate

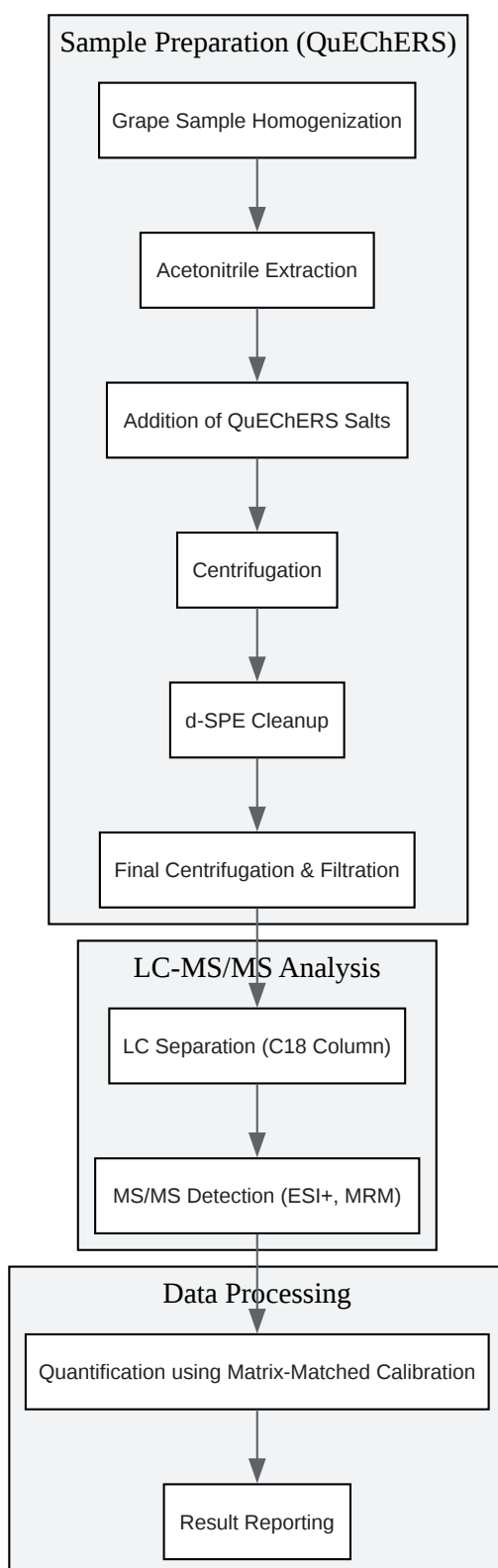
Fenhexamid is moderately toxic to some aquatic organisms, including fish and daphnia.[2][4] It shows low toxicity to birds, honeybees, and earthworms.[2] In the environment, fenhexamid is not persistent in soil and aquatic systems, with biodegradation being a key dissipation pathway. [1][2] Its potential for bioaccumulation is considered to be low to moderate.[2][4]

Organism	Endpoint	Value	Reference(s)
Bobwhite Quail	Acute Oral LD ₅₀	> 2,000 mg/kg	[4]
Rainbow Trout	96-hour LC ₅₀	1.2 mg/L	[4]
Daphnia magna	48-hour EC ₅₀	> 21.6 mg/L	[2]
Honeybee	48-hour Acute Contact LD ₅₀	> 100 µg/bee	[2]
Earthworm	14-day LC ₅₀	> 500 mg/kg soil	[2]

Fenhexamid is stable to hydrolysis but is susceptible to photolysis in water.[4] In soil, it degrades relatively quickly, with reported half-lives of less than a day under aerobic laboratory conditions.[4][9]

Mode of Action

Fenhexamid's primary mode of action as a fungicide is the inhibition of sterol biosynthesis in fungi. Specifically, it targets and inhibits the 3-ketoreductase enzyme, which is crucial for the C4-demethylation step in the ergosterol biosynthesis pathway. Ergosterol is a vital component of fungal cell membranes, and its depletion disrupts membrane integrity and function, ultimately leading to the inhibition of fungal growth.



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